

# Personal protective equipment for handling 2-(4-Chlorophenoxy)acetonitrile

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## Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)acetonitrile

Cat. No.: B1347151

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## Essential Safety and Handling Guide for 2-(4-Chlorophenoxy)acetonitrile

This guide provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(4-Chlorophenoxy)acetonitrile**. The following procedures are designed to ensure the safe management of this chemical in a laboratory setting.

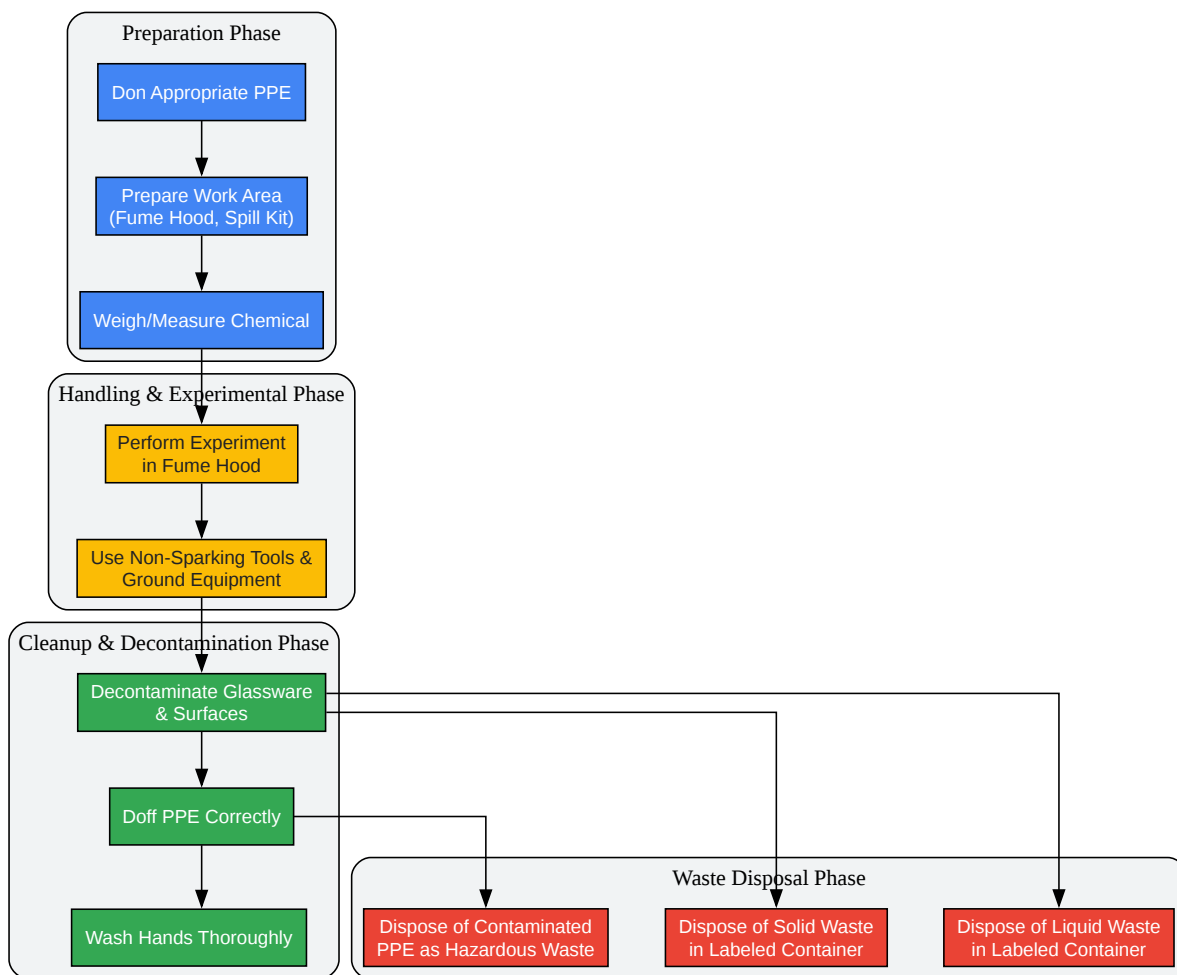
## Physicochemical and Hazard Data

A summary of the key quantitative data for **2-(4-Chlorophenoxy)acetonitrile** is presented below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>6</sub> ClNO	[1][2]
Molecular Weight	167.59 g/mol	[1][2]
CAS Number	3598-13-8	[1]
Appearance	Solid	[2]
Melting Point	49 °C	[3]
Boiling Point	149 - 150 °C (at 15 torr)	[3]
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H332: Harmful if inhaled H315: Causes skin irritation H319: Causes serious eye irritation	[1][4]

## Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **2-(4-Chlorophenoxy)acetonitrile** is critical to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the necessary steps from preparation to disposal.



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Caption: Workflow for the safe handling of **2-(4-Chlorophenoxy)acetonitrile**.

## Personal Protective Equipment (PPE) Requirements

The selection and proper use of PPE are paramount to prevent exposure. The following PPE is mandatory when handling **2-(4-Chlorophenoxy)acetonitrile**:

- Eye and Face Protection: Chemical splash goggles that meet the ANSI Z.87.1 standard are required.<sup>[5]</sup> A face shield should be worn over safety glasses if there is a risk of splashing or a highly exothermic reaction.<sup>[5]</sup>
- Skin Protection:
  - Gloves: Wear appropriate protective gloves.<sup>[3]</sup> Disposable nitrile gloves offer short-term protection against a broad range of chemicals.<sup>[5]</sup> It is advisable to consult the glove manufacturer's chemical resistance guide to ensure the chosen material provides adequate protection.<sup>[5]</sup>
  - Lab Coat: A flame-retardant lab coat should be worn and kept buttoned.<sup>[5][6]</sup>
  - Clothing: Long pants and closed-toe, closed-heel shoes are required to cover as much skin as possible.<sup>[5]</sup>
- Respiratory Protection: All handling of **2-(4-Chlorophenoxy)acetonitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.<sup>[4][7]</sup> If engineering controls are not sufficient, a NIOSH/MSHA-approved respirator may be necessary.<sup>[7]</sup>

## Emergency Procedures

In the event of an exposure or spill, immediate action is crucial.

- Inhalation: Move the victim to fresh air.<sup>[3]</sup> If breathing is difficult, administer oxygen.<sup>[3]</sup> If breathing has stopped, provide artificial respiration, avoiding mouth-to-mouth contact.<sup>[3]</sup> Seek immediate medical attention.<sup>[7]</sup>
- Skin Contact: Immediately remove all contaminated clothing.<sup>[3][8]</sup> Flush the affected skin with plenty of soap and water for at least 15-20 minutes.<sup>[3][7]</sup> Seek immediate medical attention.<sup>[7]</sup>

- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids.[3][7] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting.[10] If the person is conscious, rinse their mouth with water.[4][8] Seek immediate medical attention.[7]
- Spills: In case of a small spill, and if it is safe to do so, absorb the material with dry earth, sand, or another non-combustible material and transfer it to a sealed container for disposal. [3] Do not allow the chemical to enter drains.[7] Ensure the area is well-ventilated.

## Disposal Plan

Proper disposal of **2-(4-Chlorophenoxy)acetonitrile** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Containers: All waste containing **2-(4-Chlorophenoxy)acetonitrile** must be collected in clearly labeled, sealed containers.[11]
- Disposal Method: Dispose of the chemical waste through a licensed waste disposal contractor.[12] Do not dispose of it down the drain or with regular trash.
- Contaminated Materials: Any materials used for cleanup, as well as contaminated PPE, should be treated as hazardous waste and disposed of accordingly.

## Experimental Protocols

No specific experimental protocols for the use of **2-(4-Chlorophenoxy)acetonitrile** were found in the safety and handling literature reviewed. Researchers should develop detailed, substance-specific standard operating procedures (SOPs) that incorporate the safety information provided in this guide before commencing any experimental work. These SOPs should be reviewed and approved by the institution's environmental health and safety department.

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